

An In-depth Technical Guide to H2TPDC: Nomenclature, Synthesis, and Applications

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Compound of Interest

Compound Name: *[1,1':4',1"-Terphenyl]-4,4"-dicarboxylic Acid*

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For Researchers, Scientists, and Drug Development Professionals

The designation H2TPDC is an abbreviation used for several distinct chemical compounds, leading to potential ambiguity. This guide clarifies the identity of these molecules and provides a detailed technical overview of the most prominent compound, thiophene-2,5-dicarboxylic acid, with additional information on other relevant H2TPDC variants.

Deciphering the H2TPDC Nomenclature

The abbreviation H2TPDC has been used to refer to at least three different dicarboxylic acids. The correct identification is crucial for research and development activities.

- Thiophene-2,5-dicarboxylic acid: The most common compound referred to as H2TPDC in various chemical contexts. Its IUPAC name is thiophene-2,5-dicarboxylic acid[1].
- [p-Terphenyl]-4,4"-dicarboxylic acid: A linear terphenyl dicarboxylic acid, also sometimes abbreviated as H2TPDC in the context of metal-organic frameworks (MOFs)[2]. Its full IUPAC name is **[1,1':4',1"-Terphenyl]-4,4"-dicarboxylic acid**[2].
- 2'-Amino-[1,1':4',1"-terphenyl]-4,4"-dicarboxylic acid: A functionalized terphenyl dicarboxylic acid, with the abbreviation H2TPDC-NH₂ also in use[3]. Its IUPAC name is 4-[3-amino-4-(4-carboxyphenyl)phenyl]benzoic acid[4].

This guide will focus primarily on thiophene-2,5-dicarboxylic acid due to its broader range of applications, including in pharmaceuticals and polymer chemistry.

Thiophene-2,5-dicarboxylic Acid: A Comprehensive Overview

Thiophene-2,5-dicarboxylic acid (H₂TDC), a heterocyclic organic compound, is a versatile building block in organic synthesis and materials science. Its rigid structure and the presence of two carboxylic acid groups make it a valuable precursor for a variety of functional materials.

Physicochemical Properties

A summary of the key quantitative data for thiophene-2,5-dicarboxylic acid is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₆ H ₄ O ₄ S	[1]
Molecular Weight	172.16 g/mol	[1]
CAS Number	4282-31-9	[1]
Melting Point	>300 °C	
Purity	≥99% (commercially available)	
Appearance	White to light yellow crystalline powder	
Solubility	Very soluble in water	[5]

Experimental Protocols: Synthesis of Thiophene-2,5-dicarboxylic Acid

Several synthetic routes for thiophene-2,5-dicarboxylic acid have been reported. Below are two detailed experimental protocols.

Protocol 1: Synthesis from 2,5-Diiodothiophene[6]

This method involves the di-lithiation of 2,5-diiodothiophene followed by carboxylation with carbon dioxide.

- Materials: 2,5-diiodothiophene, anhydrous tetrahydrofuran (THF), anhydrous ether, 1.5 M n-butyllithium in hexane, carbon dioxide (gas), 2N sulfuric acid, calcium sulfate.
- Procedure:
 - To a solution of 2.5 g of 2,5-diiodothiophene in 5 ml of anhydrous THF and 5 ml of anhydrous ether at -5°C under a nitrogen atmosphere, add 14.92 ml of 1.5 M n-butyllithium dropwise over 30 minutes.
 - Allow the mixture to stand for two hours at 0°C.
 - Introduce carbon dioxide gas into the mixture for 30 minutes at 0°C and then for another 30 minutes at 10°C.
 - Stir the reaction mixture at room temperature overnight.
 - Add water and separate the aqueous layer.
 - Acidify the aqueous layer with 2N sulfuric acid.
 - Extract the solution with ether.
 - Combine the organic phases, wash with water and brine, and dry over calcium sulfate.
 - Filter the solution and remove the solvent to yield thiophene-2,5-dicarboxylic acid (approximately 60% pure).

Protocol 2: Synthesis from Adipic Acid and Thionyl Chloride^[7]

This industrial process involves the reaction of adipic acid with thionyl chloride.

- Materials: Adipic acid, thionyl chloride, pyridine, sodium hydroxide solution (30%), sulfuric acid (93%), activated carbon, filtration aid (e.g., Kieselgur).
- Procedure:

- Add 1 part of adipic acid to 3 to 6 parts of thionyl chloride mixed with a catalytic amount of pyridine.
- Add a further 4 to 7 parts of thionyl chloride in the temperature range of 85°C to 95°C.
- Heat the reaction mixture to a reflux temperature of 90°C.
- After the reaction is complete, remove excess thionyl chloride and volatile by-products under reduced pressure.
- Bring the reaction to completion in the temperature range of 140°C to 160°C to obtain the acid chloride.
- Add the hot melt of the acid chloride (m.p. 45°-47°C) incrementally to a mixture of water and 30% sodium hydroxide solution, maintaining the temperature between 40°-50°C.
- Adjust the pH of the resulting solution to 4.8-5.0 with sulfuric acid.
- Clarify the solution with activated carbon and a filtration aid.
- Add 93% sulfuric acid dropwise to the filtrate at 20° to 25°C to precipitate the product.
- Isolate the fine beige crystals by filtration, wash with water, and dry to yield thiophene-2,5-dicarboxylic acid (purity of 96-99%).

Applications in Research and Drug Development

Thiophene-2,5-dicarboxylic acid is a valuable compound with a range of applications:

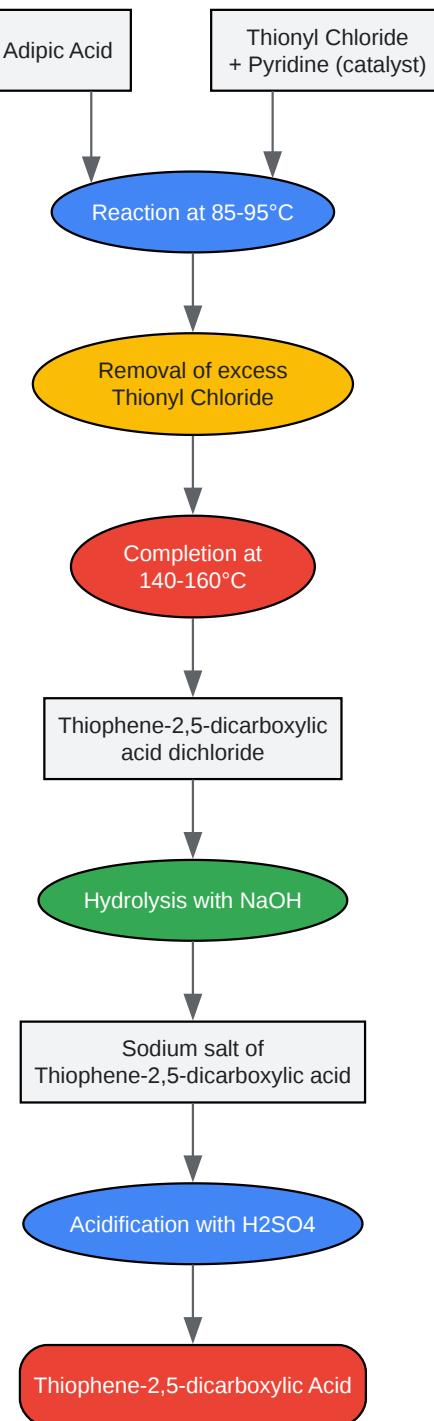
- Polymer Chemistry: It serves as a monomer for the synthesis of novel polyesters and other polymers with applications in high-performance materials.
- Metal-Organic Frameworks (MOFs): The dicarboxylate functionality allows it to act as a linker in the formation of MOFs, which have potential applications in gas storage, separation, and catalysis.
- Pharmaceutical Synthesis: It is an important intermediate in the preparation of fluorescent brightening agents, fungicides, and anti-cancer drugs^[5]. Thiophene-containing compounds,

in general, have shown a wide range of pharmacological activities, including anti-inflammatory properties[8]. The carboxylic acid groups on the thiophene ring are particularly important for interaction with biological targets[8].

Experimental Workflow Visualization

The following diagram illustrates the key steps in the synthesis of thiophene-2,5-dicarboxylic acid from adipic acid.

Synthesis of Thiophene-2,5-dicarboxylic Acid from Adipic Acid

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